

D-Mannonic acid-1,4-lactone solubility in different solvents

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Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

Cat. No.: *B118508*

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Technical Support Center: D-Mannonic Acid-1,4-Lactone

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **D-Mannonic acid-1,4-lactone** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: In which solvents is **D-Mannonic acid-1,4-lactone** soluble?

A1: **D-Mannonic acid-1,4-lactone** is qualitatively described as being soluble in water and Dimethyl Sulfoxide (DMSO).^{[1][2]} One source indicates its water solubility is "within almost transparency," which suggests good aqueous solubility.^{[1][3]}

Q2: I am unable to find precise quantitative solubility data for **D-Mannonic acid-1,4-lactone**. What should I do?

A2: Comprehensive quantitative solubility data for **D-Mannonic acid-1,4-lactone** across a wide range of solvents and temperatures is not extensively documented in publicly available literature.^[1] It is recommended that researchers experimentally determine the solubility in their specific solvent and conditions of interest. A standard protocol for this determination is provided in the "Experimental Protocols" section below.

Q3: My **D-Mannonic acid-1,4-lactone** solution appears to be degrading over time. What could be the cause and how can I address it?

A3: **D-Mannonic acid-1,4-lactone** can undergo hydrolysis to D-mannonic acid in aqueous solutions.[\[1\]](#) The rate of this hydrolysis is dependent on the pH of the solution. To address this, it is crucial to use freshly prepared solutions for your experiments. If working with buffered solutions, it is advisable to perform a stability assessment to understand the compound's half-life at your experimental pH and temperature. A detailed protocol for stability assessment using HPLC is provided below.

Q4: How should I prepare a stock solution of **D-Mannonic acid-1,4-lactone**?

A4: Based on its known solubility, stock solutions can be prepared in water or DMSO.[\[1\]](#)[\[2\]](#) For aqueous solutions, it is recommended to use distilled or deionized water. When preparing solutions for cell-based assays, ensure the final concentration of DMSO is compatible with your experimental system.

Q5: Are there any known issues I should be aware of when analyzing **D-Mannonic acid-1,4-lactone** by HPLC?

A5: When analyzing the stability of **D-Mannonic acid-1,4-lactone**, it is critical to use a validated stability-indicating HPLC method. This method must be capable of separating the parent lactone from its primary degradation product, D-mannonic acid, to ensure accurate quantification of the remaining lactone.[\[1\]](#)

Solubility Data

Qualitative Solubility Profile

Solvent	Solubility	Reference(s)
Water	Soluble	[1] [2]
Dimethyl Sulfoxide (DMSO)	Soluble	[1] [2]

Quantitative Solubility Data

A thorough review of scientific literature did not yield specific quantitative solubility data (e.g., in mg/mL or g/L) for **D-Mannonic acid-1,4-lactone** in various solvents at different temperatures. [1] The following table is provided as a template for researchers to populate with their experimentally determined values.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molarity (mol/L)
Water	25	User-determined	User-determined
Ethanol	25	User-determined	User-determined
Methanol	25	User-determined	User-determined
DMSO	25	User-determined	User-determined
Acetone	25	User-determined	User-determined

Experimental Protocols

Protocol 1: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines a procedure to determine the equilibrium solubility of **D-Mannonic acid-1,4-lactone** in a specific solvent at a given temperature. [1]

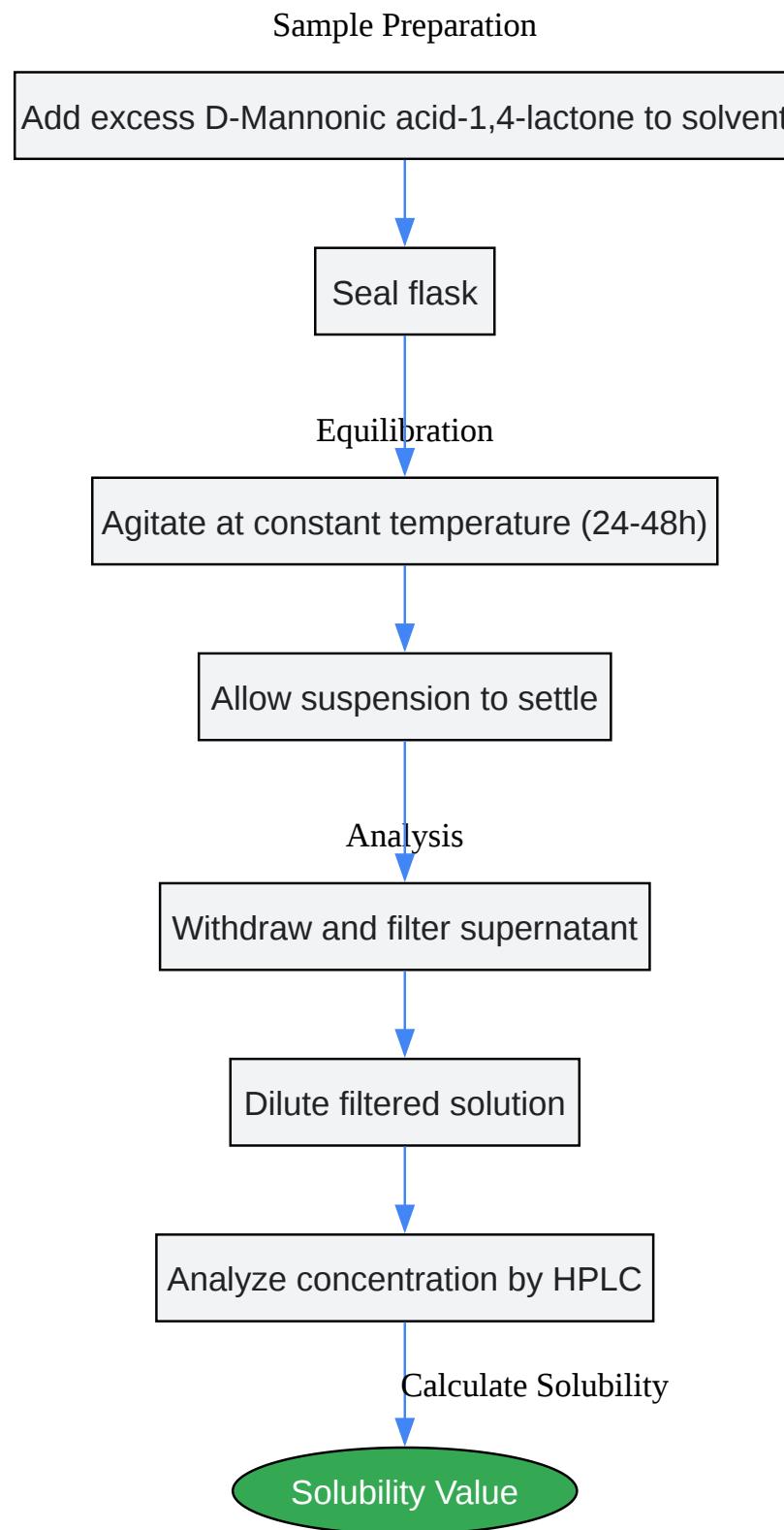
Materials:

- **D-Mannonic acid-1,4-lactone**
- Solvent of interest (e.g., distilled or deionized water)
- Thermostatically controlled shaker or water bath
- Sealed flasks
- Syringe filters (e.g., 0.45 µm)
- Analytical balance
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector

Procedure:

- Add an excess amount of **D-Mannonic acid-1,4-lactone** to a known volume of the solvent in a sealed flask. Ensure undissolved solid is clearly visible.[1]
- Place the flask in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to allow it to reach equilibrium (typically 24 to 48 hours).[1]
- After equilibration, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw an aliquot of the supernatant.
- Immediately filter the aliquot using a syringe filter to remove any remaining solid particles.[1]
- Accurately dilute the filtered solution to a concentration suitable for HPLC analysis.
- Analyze the concentration of **D-Mannonic acid-1,4-lactone** in the diluted solution using a validated HPLC method.[1]
- Calculate the original concentration in the saturated solution to determine the solubility.



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Caption: Workflow for Shake-Flask Solubility Determination.

Protocol 2: Stability Assessment in Aqueous Solutions

This protocol provides a general method for evaluating the stability of **D-Mannonic acid-1,4-lactone** in aqueous solutions at different pH values by monitoring its hydrolysis over time.[\[1\]](#)

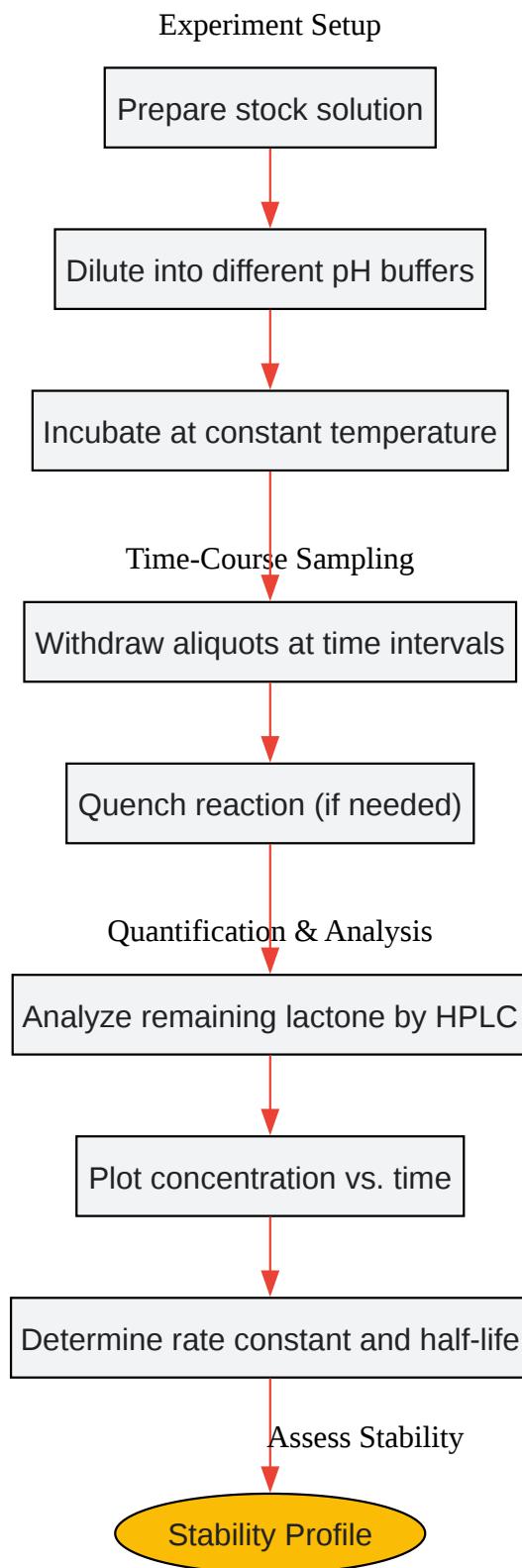
Materials:

- **D-Mannonic acid-1,4-lactone**
- Aqueous buffers of desired pH (e.g., pH 3, 5, 7, 9)
- Thermostatically controlled incubator or water bath
- HPLC system with a suitable column and detector
- Volumetric flasks, pipettes, and autosampler vials

Procedure:

- Prepare a stock solution of **D-Mannonic acid-1,4-lactone** in a suitable solvent (e.g., water).
- Prepare reaction solutions by diluting the stock solution into the different pH buffers to a known initial concentration.[\[1\]](#)
- Incubate the reaction solutions at a constant temperature (e.g., 25 °C or 37 °C).[\[1\]](#)
- At predetermined time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each reaction solution.
- If necessary, immediately quench the reaction (e.g., by dilution with a cold mobile phase or by pH adjustment).
- Analyze the concentration of the remaining **D-Mannonic acid-1,4-lactone** in each sample using a validated stability-indicating HPLC method that separates the lactone from D-mannonic acid.[\[1\]](#)
- Plot the concentration of **D-Mannonic acid-1,4-lactone** versus time for each pH value.

- Determine the rate constant (k) and half-life ($t_{1/2}$) of the hydrolysis reaction from the kinetic data.



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Caption: Workflow for HPLC-Based Stability Testing.

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